

4-Benzoylpyridine safety data sheet and handling precautions

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Compound of Interest

Compound Name: 4-Benzoylpyridine

Cat. No.: B1666322

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4-Benzoylpyridine: A Technical Safety and Handling Guide

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Benzoylpyridine**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from Safety Data Sheets (SDS) and standardized experimental guidelines to ensure safe laboratory practices.

Chemical and Physical Properties

4-Benzoylpyridine is a light yellow crystalline solid.^{[1][2]} Proper identification and understanding of its physical and chemical properties are fundamental for its safe handling and use in experimental settings.

Property	Value	Source
CAS Number	14548-46-0	[2][3]
Molecular Formula	C12H9NO	[1][4]
Molecular Weight	183.21 g/mol	[1][2]
Appearance	Light yellow crystalline powder or chunks	[2][5]
Melting Point	68 - 72 °C (154.4 - 161.6 °F)	[4]
Boiling Point	315 °C (599 °F)	[4]
Flash Point	150 °C (302 °F)	[4]
Solubility	Insoluble in water, soluble in methanol.[2][5]	
log Pow	1.98	[4]

Hazard Identification and Classification

4-Benzoylpyridine is classified as a hazardous chemical and requires careful handling.[3]

Below is a summary of its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation[1]

Signal Word: Warning[2][3]

Toxicological Information

The primary toxicological concerns associated with **4-Benzoylpyridine** are its irritant effects on the skin, eyes, and respiratory system.

Toxicity Endpoint	Value	Species	Source
Acute Oral Toxicity (LD50)	520 mg/kg	Mouse	[1]
Skin Irritation	Category 2 (Causes skin irritation)	N/A	[3][4]
Eye Irritation	Category 2 (Causes serious eye irritation)	N/A	[3][4]
Respiratory Irritation	Category 3 (May cause respiratory irritation)	N/A	[3][4]

Experimental Protocols for Safety Assessment

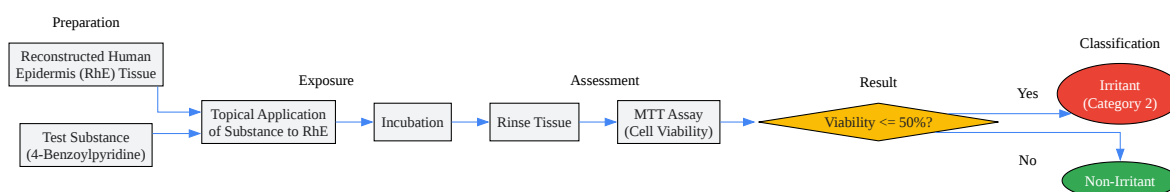
The following are summaries of standardized OECD guidelines relevant to assessing the hazards of chemicals like **4-Benzoylpyridine**.

Skin Irritation Testing (based on OECD Guideline 439)

This in vitro method uses a reconstructed human epidermis (RhE) model to identify skin irritants.[1][6]

- Principle: The test chemical is applied topically to the RhE model.[1] Irritant chemicals cause damage to the skin cells, which is measured by a decrease in cell viability.[2]
- Procedure:
 - A sufficient amount of the test substance is applied to the surface of the RhE tissue.
 - The tissue is incubated for a defined period.
 - After incubation, the tissue is rinsed to remove the test substance.

- Cell viability is determined using a colorimetric assay (e.g., MTT assay), which measures mitochondrial activity.[6]
- Interpretation: A substance is classified as a skin irritant (Category 2) if the mean tissue viability is reduced to 50% or less of the negative control.[1][6]



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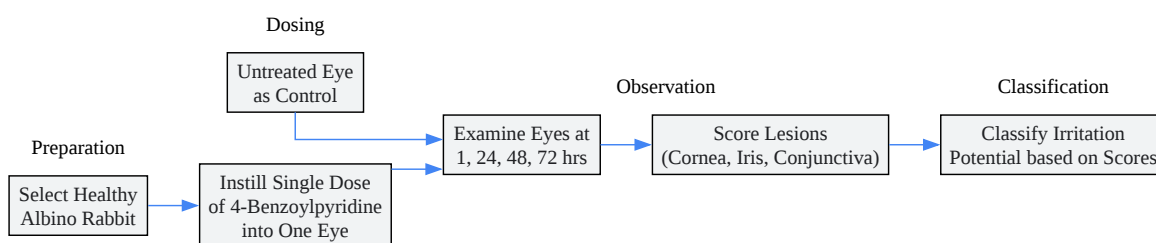
Caption: Workflow for In Vitro Skin Irritation Testing (OECD 439).

Eye Irritation Testing (based on OECD Guideline 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.[4]

- Principle: A single dose of the test substance is applied to one eye of an experimental animal (typically a rabbit), with the other eye serving as a control.[4][7] The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.[4]
- Procedure:
 - Healthy, young adult albino rabbits are used.[3]
 - A single dose of **4-Benzoylpyridine** is instilled into the conjunctival sac of one eye.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[8]

- Ocular lesions are scored according to a standardized system.
- Interpretation: The scores are used to classify the substance's eye irritation potential. Substances that cause severe or irreversible damage may be classified as corrosive.



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Caption: Workflow for In Vivo Eye Irritation Testing (OECD 405).

Acute Oral Toxicity Testing (based on OECD Guideline 420, 423, or 425)

These guidelines provide methods for determining the acute oral toxicity of a substance.[5]

- Principle: The test substance is administered orally to animals at different dose levels.[9] The mortality and toxic effects are observed to determine the LD50 (the dose that is lethal to 50% of the test animals).[9]
- Procedure (General):
 - The test substance is administered by gavage to fasted animals (usually rats).[10]
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
 - Body weight is recorded, and a gross necropsy is performed on all animals.

- Specific Methods:
 - OECD 420 (Fixed Dose Procedure): Uses a stepwise procedure with fixed doses (e.g., 5, 50, 300, 2000 mg/kg).[10]
 - OECD 423 (Acute Toxic Class Method): Classifies the substance into a toxicity class based on observed mortality at specific dose levels.[5]
 - OECD 425 (Up-and-Down Procedure): Adjusts the dose for each subsequent animal based on the outcome for the previous animal to refine the LD50 estimate.[11]

Handling and Storage Precautions

Adherence to strict safety protocols is mandatory when handling **4-Benzoylpyridine**.

Personal Protective Equipment (PPE)

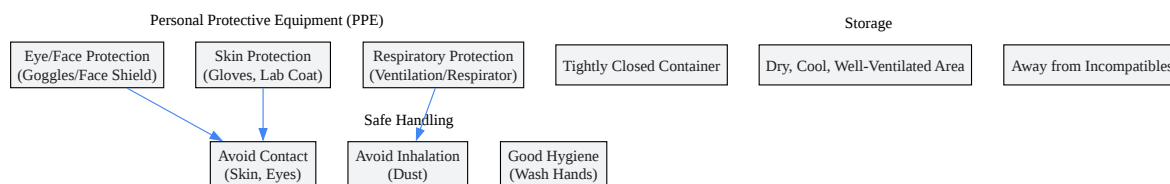
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3][12]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[3]
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator should be worn.[3]

Safe Handling Practices

- Avoid contact with skin and eyes.[4]
- Do not breathe dust.[3]
- Wash hands thoroughly after handling.[3]
- Use only in a well-ventilated area or under a chemical fume hood.[3]

Storage

- Keep container tightly closed in a dry, cool, and well-ventilated place.[4]
- Store away from incompatible materials such as strong acids and oxidizing agents.[3]



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Caption: Key Handling and Storage Precautions for **4-Benzoylpyridine**.

First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Eye Contact

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4]
- Remove contact lenses if present and easy to do.[4]
- Seek immediate medical attention.[4]

Skin Contact

- Immediately wash off with plenty of soap and water for at least 15 minutes.[4]
- Remove contaminated clothing.
- If skin irritation persists, seek medical attention.[4]

Inhalation

- Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3]
- If not breathing, give artificial respiration.
- Get medical attention if symptoms occur.[3]

Ingestion

- Clean mouth with water and drink plenty of water afterward.[3]
- Do NOT induce vomiting.
- Get medical attention if symptoms occur.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation.[3]
- Environmental Precautions: Should not be released into the environment.[3]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[3]

This guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information before handling **4-Benzoylpyridine**.

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